

Technical Support Center: PF-06305591 Dihydrate

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Compound of Interest

Compound Name: PF-06305591 dihydrate

Cat. No.: B8118192

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This guide provides researchers, scientists, and drug development professionals with detailed instructions and troubleshooting advice for dissolving **PF-06305591 dihydrate** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **PF-06305591 dihydrate** in DMSO?

The solubility of **PF-06305591 dihydrate** in DMSO can vary between suppliers. It is recommended to consult the manufacturer's product sheet for specific information. Reported solubilities range from 20 mg/mL to as high as 100 mg/mL.^{[1][2][3]} See the table below for a summary of quantitative data from various sources.

Q2: I am having difficulty dissolving the compound. What can I do?

If you encounter issues with dissolution, several techniques can be employed. The use of sonication or ultrasound is frequently recommended to aid in dissolving the compound.^{[1][3][4]} Gentle heating can also be applied if precipitation is observed.^{[1][5]} It is also crucial to use high-quality, anhydrous (newly opened) DMSO, as the compound's solubility can be significantly affected by hygroscopic (water-absorbed) DMSO.^{[1][3]}

Q3: How should I prepare a stock solution of **PF-06305591 dihydrate** in DMSO?

To prepare a stock solution, add the appropriate volume of DMSO to your vial of **PF-06305591 dihydrate** to achieve the desired concentration. It is advisable to vortex the solution and use an ultrasonic bath to ensure complete dissolution.^{[1][4]}

Q4: How should I store the DMSO stock solution?

Stock solutions of **PF-06305591 dihydrate** in DMSO should be aliquoted to prevent multiple freeze-thaw cycles.^[1] For storage, it is recommended to keep the aliquots at -20°C for up to one month or at -80°C for up to six months.^[1]

Data Presentation

Table 1: Solubility of **PF-06305591 Dihydrate** in DMSO from Various Suppliers

Supplier	Reported Solubility (mg/mL)	Molar Concentration (mM)	Notes
MedchemExpress	100 mg/mL	322.18 mM	Ultrasonic recommended. ^{[1][3]}
TargetMol	45 mg/mL	164.02 mM	Sonication is recommended. ^[4]
Sigma-Aldrich	20 mg/mL	Not specified	Results in a clear solution. ^[2]
Probechem	Not specified	10 mM	

Experimental Protocols

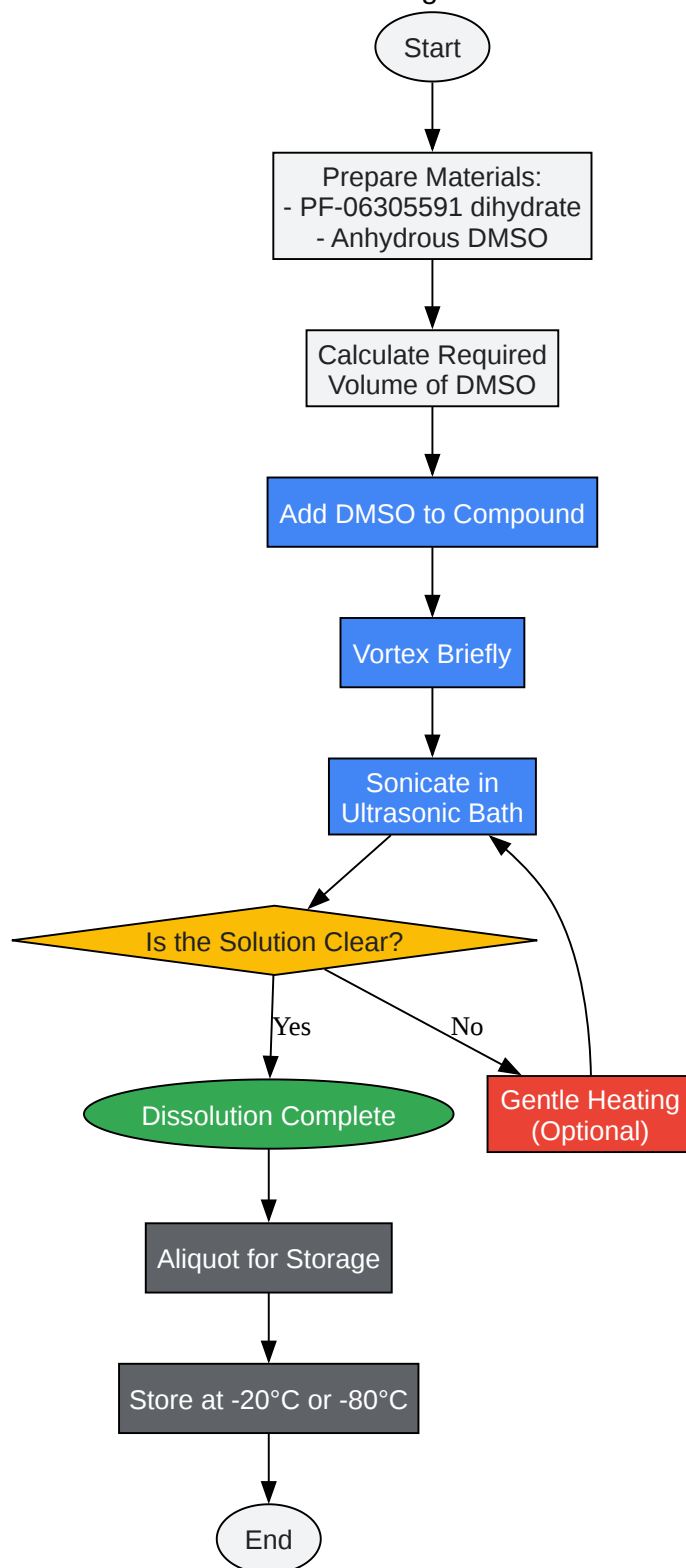
Methodology for Dissolving **PF-06305591 Dihydrate** in DMSO

- Preparation: Before starting, ensure you have a vial of **PF-06305591 dihydrate** and a new, unopened bottle of anhydrous, high-purity DMSO.

- **Calculation:** Determine the required volume of DMSO to add to the solid compound to achieve your target concentration.
- **Dispensing:** Using a calibrated pipette, add the calculated volume of DMSO to the vial containing **PF-06305591 dihydrate**.
- **Initial Mixing:** Cap the vial securely and vortex briefly to mix the contents.
- **Sonication:** Place the vial in an ultrasonic water bath and sonicate until the solid is completely dissolved. Monitor the solution to see if it becomes clear.
- **Gentle Heating (Optional):** If the compound does not fully dissolve with sonication, you may warm the solution gently (e.g., in a 37°C water bath) to aid dissolution.
- **Verification:** Once the solution is clear and no particulate matter is visible, the dissolution is complete.
- **Storage:** For long-term storage, it is recommended to create single-use aliquots and store them at -20°C or -80°C.^[1]

Mandatory Visualization

Experimental Workflow for Dissolving PF-06305591 Dihydrate



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Caption: Workflow for dissolving PF-06305591 in DMSO.

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References

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